

# Physical properties of toluene at different temperatures and pressures

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## A Comprehensive Technical Guide to the Physical Properties of Toluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **toluene**, a widely used solvent in research, pharmaceutical development, and chemical synthesis. Understanding these properties as a function of temperature and pressure is critical for process optimization, safety, and modeling. This document presents quantitative data in structured tables, details common experimental protocols for their measurement, and provides visualizations for key concepts and workflows.

### Density

The density of **toluene**, a measure of its mass per unit volume, is a fundamental property that varies with temperature. As temperature increases, the density of liquid **toluene** generally decreases.

### Quantitative Data: Density of Toluene

Temperature (°C)	Density (g/cm <sup>3</sup> )
15	0.8713
20	0.8667
25	0.8621
30	0.8574
35	0.8527

Data sourced from Anton Paar Wiki[1]

A comprehensive evaluation of **toluene**'s thermodynamic properties provides extensive data tables for its density over a wide range of temperatures (from 178.15 K to 800 K) and pressures (up to 1000 bar)[2][3]. At 20°C, the density is reported as 0.8631 g/cm<sup>3</sup>[4].

## Experimental Protocols for Density Measurement

This gravimetric method is a precise technique for determining the density of a liquid by measuring the mass of a known volume.[5][6][7]

Protocol:

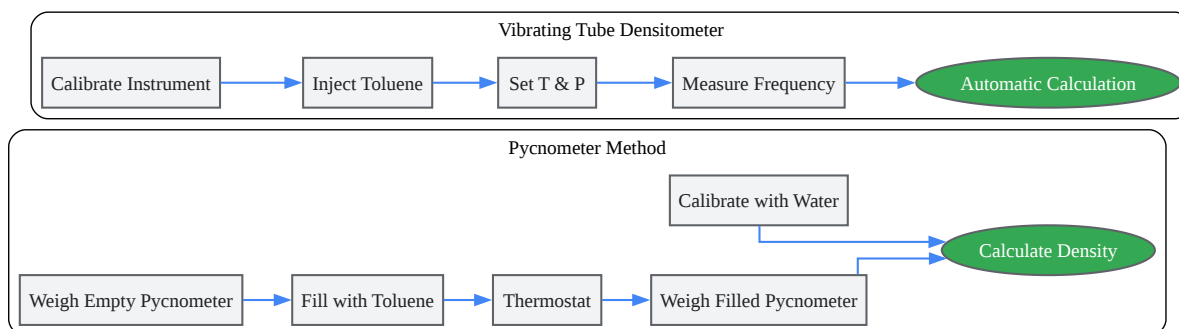
- Preparation: Thoroughly clean and dry the pycnometer and its stopper.
- Initial Weighing: Accurately weigh the empty, dry pycnometer ( $m_0$ ).[7]
- Filling with **Toluene**: Fill the pycnometer with **toluene**, ensuring no air bubbles are present. Insert the stopper, allowing excess liquid to exit through the capillary.
- Thermostating: Place the filled pycnometer in a thermostatic bath to bring it to the desired temperature.[8]
- Final Weighing: Once the temperature has stabilized, remove the pycnometer from the bath, carefully dry the exterior, and weigh it ( $m_1$ ).

- Calibration with Water: Repeat the procedure with distilled water, for which the density is well-known at various temperatures, to determine the exact volume of the pycnometer. Weigh the pycnometer filled with water ( $m_2$ ).[\[6\]](#)
- Calculation: The density of **toluene** ( $\rho$ ) is calculated using the following formula:  $\rho = ((m_1 - m_0) / (m_2 - m_0)) * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the density of water at the measurement temperature.

This method relies on the principle that the resonant frequency of a vibrating U-shaped tube changes with the density of the fluid it contains.[\[9\]](#)[\[10\]](#)

#### Protocol:

- Calibration: Calibrate the instrument using fluids of known density, such as dry air and distilled water.[\[11\]](#)
- Sample Injection: Inject the **toluene** sample into the measurement cell, ensuring it is free of air bubbles.
- Temperature and Pressure Control: Set the desired temperature and pressure for the measurement. The instrument's signal processing will apply corrections for these parameters.[\[10\]](#)
- Measurement: The instrument excites the tube and measures its resonant frequency.[\[10\]](#)
- Density Calculation: The densitometer's software automatically calculates the density of the **toluene** based on the measured frequency and the calibration data.[\[10\]](#)



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### Workflow for Density Measurement

## Viscosity

Viscosity is a measure of a fluid's resistance to flow. For **toluene**, viscosity decreases as temperature increases.

## Quantitative Data: Viscosity of Toluene

Temperature (°C)	Dynamic Viscosity (mPa·s or cP)
-25	1.1813
-20	1.0787
-15	0.9888
-10	0.9095
-5	0.8393
0	0.7770
5	0.7214
10	0.6717
15	0.6270
20	0.5867
25	0.5503
30	0.5173
35	0.4873
40	0.4599
45	0.4349
50	0.4120

Data sourced from Wikipedia[12]

Additional data indicates a viscosity of 0.59 cP at 20°C.[13] A more detailed study provides recommended viscosity values for **toluene** along the saturation line for temperatures ranging from 210 K to 400 K.[3]

## Experimental Protocols for Viscosity Measurement

This instrument measures viscosity by determining the torque required to rotate a spindle immersed in the fluid at a constant speed.[14][15][16]

## Protocol:

- Instrument Setup: Ensure the viscometer is level and the power is on.
- Spindle Selection: Choose an appropriate spindle and rotational speed based on the expected viscosity of **toluene**.[\[14\]](#)
- Sample Preparation: Place the **toluene** sample in a suitable container and bring it to the desired temperature.[\[17\]](#)
- Measurement: Immerse the spindle in the **toluene** to the marked depth. Start the motor and allow the reading to stabilize.[\[17\]](#)
- Data Recording: Record the viscosity value and the torque percentage. For optimal accuracy, the torque should ideally be between 10% and 95%.[\[15\]](#)
- Cleaning: Thoroughly clean the spindle and sample container after the measurement.[\[14\]](#)

This method determines viscosity by measuring the time it takes for a ball of known density and diameter to fall through the fluid under gravity.[\[18\]](#)[\[19\]](#)[\[20\]](#)

## Protocol:

- Apparatus Setup: Fill the vertical tube of the viscometer with the **toluene** sample, ensuring there are no air bubbles.
- Temperature Control: Use a circulating bath to bring the sample to the desired temperature and allow it to equilibrate.[\[19\]](#)
- Ball Selection: Choose a ball of appropriate size and density for the expected viscosity range.[\[18\]](#)
- Measurement: Release the ball into the **toluene** and start the stopwatch as it passes the first marked line. Stop the stopwatch as it passes the second marked line.[\[20\]](#)
- Repeat: Perform multiple measurements to ensure reproducibility.[\[18\]](#)

- Calculation: Calculate the dynamic viscosity using the falling time, the densities of the ball and the fluid, the diameter of the ball, and the viscometer constants.

## Vapor Pressure

Vapor pressure is the pressure exerted by the vapor of a liquid in thermodynamic equilibrium with its condensed phase at a given temperature. The vapor pressure of **toluene** increases with temperature.

### Quantitative Data: Vapor Pressure of Toluene

Temperature (°C)	Vapor Pressure (mm Hg)
-26.7	1
6.4	10
31.8	40
51.9	100
89.5	400
110.6	760

Data sourced from chem europe.com[21]

Further data is available through the Antoine equation, which relates vapor pressure to temperature. The parameters for this equation for **toluene** are available in various temperature ranges.[22]

## Experimental Protocol for Vapor Pressure Measurement

The static method involves placing the liquid sample in a sealed, evacuated container at a constant temperature and measuring the pressure of the vapor in equilibrium with the liquid. [23][24]

Protocol:

- Sample Preparation: Introduce a small amount of **toluene** into the sample cell.

- Degassing: Degas the sample by repeated freeze-pump-thaw cycles to remove any dissolved gases.[\[24\]](#)
- Equilibration: Place the sample cell in a constant temperature bath and allow the system to reach thermal and phase equilibrium.[\[23\]](#)
- Pressure Measurement: Measure the pressure of the vapor in the cell using a pressure transducer.[\[24\]](#)
- Data Collection: Record the equilibrium pressure at different temperatures to obtain the vapor pressure curve.

## Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor. The boiling point of **toluene** is dependent on the external pressure.

### Quantitative Data: Boiling Point of Toluene at Various Pressures

Pressure (mm Hg)	Boiling Point (°C)
1	-26.7
10	6.4
40	31.8
100	51.9
400	89.5
760	110.6

Data corresponds to the vapor pressure table where vapor pressure equals the external pressure.[\[21\]](#)

The normal boiling point of **toluene** at 760 mm Hg is 110.6°C.[\[25\]](#)

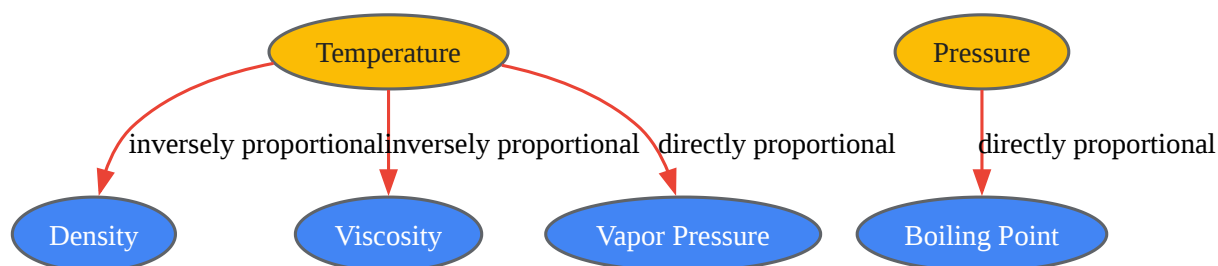


## Experimental Protocol for Boiling Point Measurement

An ebulliometer is a device specifically designed for the precise measurement of boiling points.  
[26]

Protocol:

- Calibration: Determine the boiling point of a pure solvent, typically water, to calibrate the thermometer and account for the current atmospheric pressure.[21][27][28]
- Sample Introduction: Introduce the **toluene** sample into the boiling chamber of the ebulliometer.[21][28]
- Heating: Gently heat the sample to its boiling point. The design of the ebulliometer ensures that the thermometer measures the temperature of the vapor-liquid equilibrium.[26]
- Measurement: Record the temperature at which the liquid boils and the temperature remains constant. This is the boiling point at the current pressure.[21][27]
- Pressure Correction: If necessary, the boiling point can be corrected to standard pressure using established nomographs or equations.



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